

Application Notes and Protocols: Stress-Redistribution-Reinjection Protocol for Thallium-201 Imaging

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Compound of Interest

Compound Name: *Thallium-201*

Cat. No.: *B079191*

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These application notes provide a detailed overview and protocols for **Thallium-201** (TI-201) stress-redistribution-reinjection imaging, a crucial technique in nuclear cardiology for the assessment of myocardial perfusion and viability.

Introduction

Thallium-201, a potassium analog, is a radiopharmaceutical used for myocardial perfusion imaging with single-photon emission computed tomography (SPECT).[1][2] The uptake of TI-201 by myocardial cells is proportional to regional blood flow and is dependent on the integrity of the Na⁺/K⁺-ATPase pump, a marker of cell viability.[1] The stress-redistribution-reinjection protocol is designed to differentiate between ischemic, infarcted, and viable "hibernating" myocardium.[3]

Following an initial stress injection, TI-201 distributes in the myocardium according to blood flow. In areas of ischemia, there is reduced initial uptake. Over time, TI-201 redistributes, with clearance from normal myocardium and slower washout from ischemic but viable tissue.[1][4] A reinjection of TI-201 at rest can help to further delineate viable myocardium in regions that show persistent defects after the initial redistribution phase.[5][6]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the Tl-201 stress-redistribution-reinjection protocol.

Parameter	Value	Notes
Radiopharmaceutical	Thallium-201 (Tl-201) Chloride	
Stress Dose	111–148 MBq (3–4 mCi)	[4]
2.5–3.5 mCi	[2]	
Reinjection Dose	55.5 MBq (1.5 mCi)	[4]
1 mCi to 1.5 mCi	[5]	
1 mCi	[6][7]	
Imaging Modality	Single-Photon Emission Computed Tomography (SPECT)	[1]
Collimator	Low-Energy High-Resolution (LEHR) or Low-Energy General-Purpose	[4]
Energy Windows	70 keV (25%–30% window) and 167 keV (20% window)	[4]
SPECT Acquisition	180° orbit, 32–64 projections	[4]
Time per Projection	25–40 seconds	[4]

Table 1: Radiopharmaceutical and Imaging Parameters

Phase	Event	Timing
Stress Phase	TI-201 Injection	At peak stress (exercise or pharmacological)
Post-Stress Imaging	Within 10-15 minutes after stress injection	
Redistribution Phase	Redistribution Imaging	3-4 hours after stress injection
Reinjection Phase	TI-201 Reinjection	Immediately after redistribution imaging
Post-Reinjection Imaging	15-30 minutes after reinjection	
Optional Late Imaging	8-72 hours after initial injection	

Table 2: Imaging Protocol Timeline

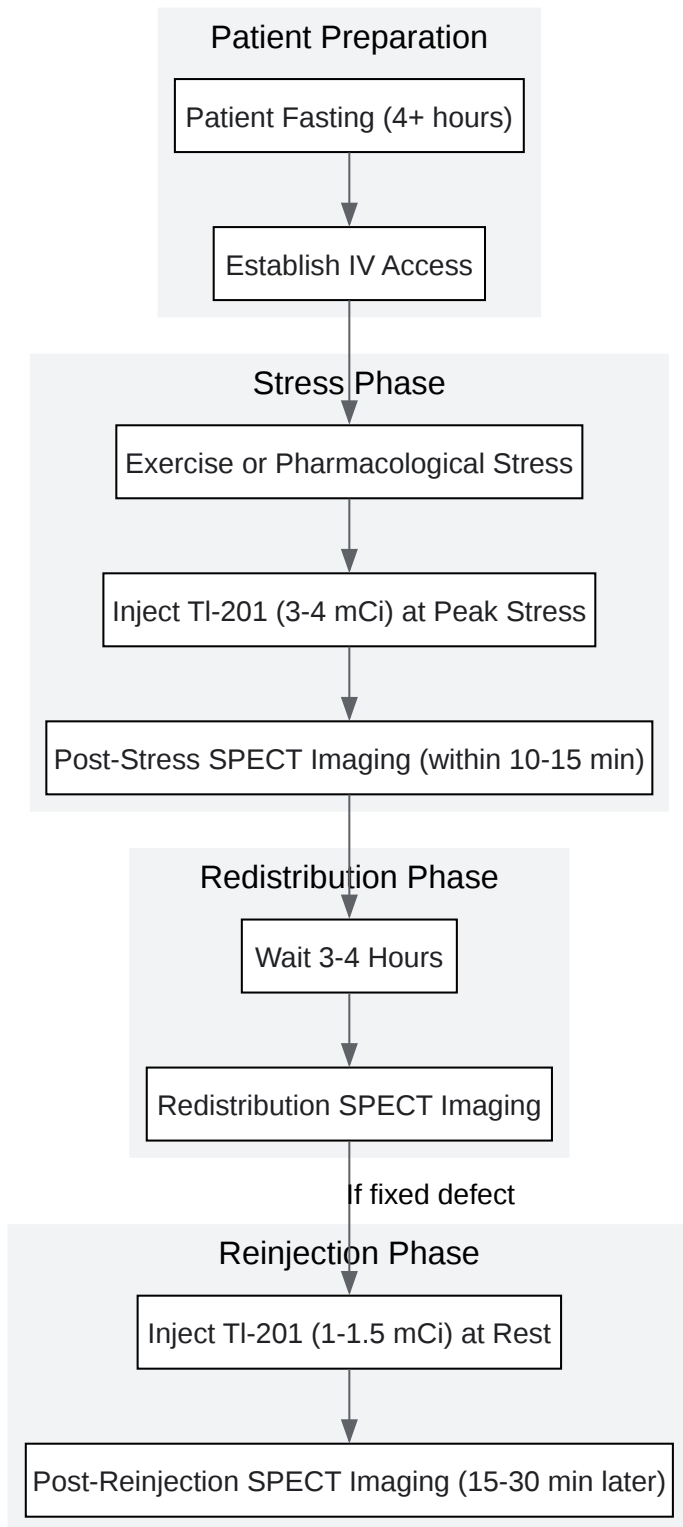
Experimental Protocols

- Patients should fast for at least 4 hours prior to the procedure.[\[8\]](#)
- Cardiac medications may be withheld to allow for an adequate stress response, as determined by the supervising physician.[\[8\]](#)
- A peripheral intravenous line should be established for radiopharmaceutical administration.
- Exercise Stress: Graded exercise is performed on a treadmill or bicycle ergometer with continuous electrocardiogram (ECG) and blood pressure monitoring.[\[8\]](#)
- Pharmacological Stress: For patients unable to exercise, pharmacological stress is induced using agents such as adenosine or dipyridamole.[\[2\]](#)
- At peak stress, 111–148 MBq (3–4 mCi) of TI-201 is injected intravenously.[\[4\]](#)
- If exercise stress is used, the patient should continue to exercise for at least one minute following injection to ensure adequate myocardial uptake.[\[4\]](#)

- **Post-Stress Imaging:** Imaging should commence within 10-15 minutes after the stress injection.[4][8] The patient is positioned supine on the imaging table with their arms above their head. SPECT images are acquired using a gamma camera with a low-energy collimator.[7][8]
- **Redistribution Imaging:** The patient returns 3-4 hours after the stress injection for redistribution imaging using the same acquisition parameters as the post-stress scan.[1][5]
- **Reinjection and Post-Reinjection Imaging:** If fixed perfusion defects are observed on the redistribution images, a second dose of 37-55.5 MBq (1-1.5 mCi) of Tl-201 is injected at rest. [5] Imaging is repeated 15-30 minutes after reinjection.[5]
- **Optional Late Redistribution Imaging:** In some cases, delayed imaging at 8-24 hours or even later may be performed to assess for late redistribution, which can be indicative of severe ischemia and hibernating myocardium.[3][9]
- **Normal Perfusion:** Uniform uptake of Tl-201 on both stress and redistribution images.
- **Ischemia (Reversible Defect):** Reduced uptake on stress images that normalizes or improves on redistribution or post-reinjection images.
- **Infarction (Fixed Defect):** Reduced uptake on stress images that persists on redistribution and post-reinjection images.
- **Viable/Hibernating Myocardium:** A region with a fixed defect on redistribution images that shows improved uptake after reinjection is indicative of viable myocardium.[5][6]

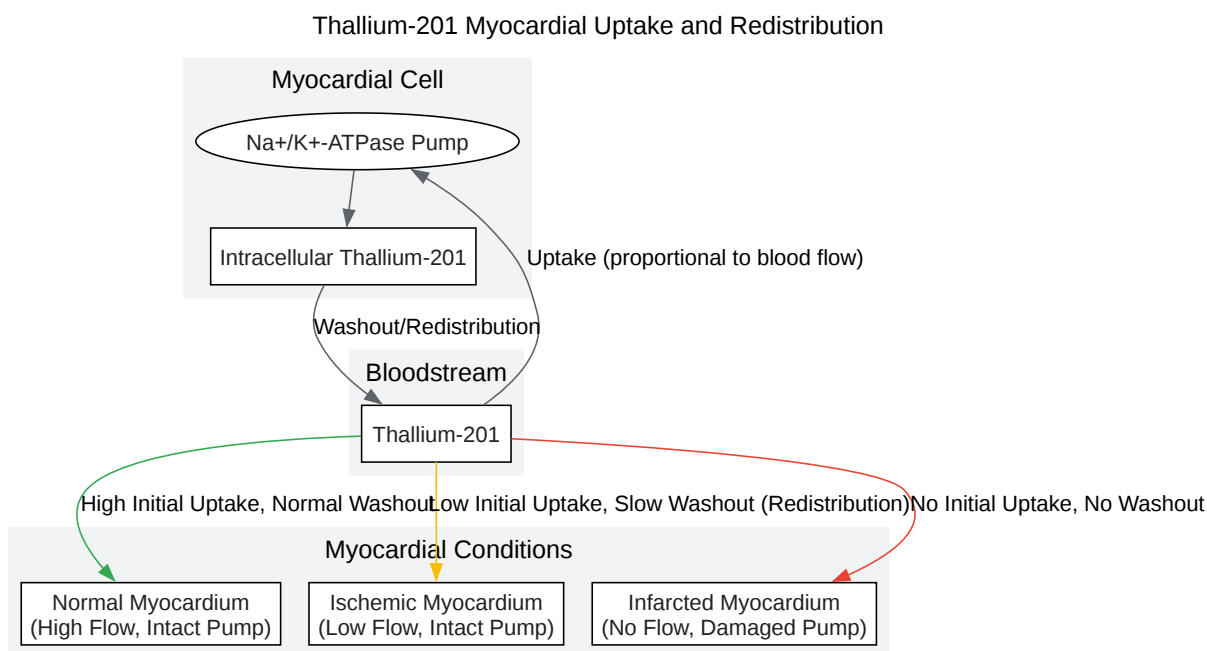
Visualizations

Thallium-201 Stress-Redistribution-Reinjection Workflow



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Workflow for the Tl-201 stress-redistribution-reinjection protocol.



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Physiological basis of Tl-201 uptake and redistribution in the myocardium.

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